

Targeting HIV-1 Reverse Transcriptase: The 8-Bromo-6-methoxyquinazoline Scaffold

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Compound of Interest

Compound Name: 8-Bromo-6-methoxyquinazoline

Cat. No.: B15045841

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Executive Summary

The **8-bromo-6-methoxyquinazoline** scaffold represents a critical "privileged structure" in the design of next-generation Non-Nucleoside Reverse Transcriptase Inhibitors (NNRTIs). Unlike first-generation NNRTIs (e.g., Nevirapine) which suffer from a low genetic barrier to resistance, derivatives of this scaffold—specifically those functionalized at the C8 position—have demonstrated high potency against wild-type HIV-1 and key resistant mutants (e.g., K103N, Y181C).

This guide details the synthetic utility and biological application of **8-bromo-6-methoxyquinazoline** as a divergent intermediate. By leveraging the orthogonal reactivity of the C8-bromide (for cross-coupling) and the C4-position (for nucleophilic displacement), researchers can rapidly access a library of "diarylpyrimidine-like" quinazolines that lock the HIV-1 Reverse Transcriptase (RT) enzyme in an inactive conformation.

Chemical Biology & SAR Logic

The "Warhead" and the "Handle"

The medicinal chemistry value of **8-bromo-6-methoxyquinazoline** lies in its specific substitution pattern, which addresses two distinct binding requirements of the NNRTI hydrophobic pocket:

- 6-Methoxy Group (Electronic Tuning):
 - Acts as a hydrogen bond acceptor, interacting with the backbone of the RT enzyme (often Lys101 or similar residues depending on the specific binding mode).
 - Electronically enriches the quinazoline core, modulating the pKa of the N1/N3 nitrogens to optimize solubility and bioavailability.
- 8-Bromo Group (The Diversity Handle):
 - Strategic Value: The C8 position is sterically positioned to project substituents into the "wing II" region of the NNRTI binding pocket.
 - Synthetic Function: It serves as a robust electrophile for Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), allowing the attachment of hydrophobic aryl or heteroaryl rings essential for high-affinity binding.

Mechanism of Action (MoA)

Derivatives of this scaffold function as allosteric inhibitors. They bind to a hydrophobic pocket adjacent to, but distinct from, the catalytic active site of HIV-1 RT.

- Binding Event: The inhibitor wedges into the pocket, forcing the p66 subunit's "thumb" domain into a hyperextended position.
- Catalytic Consequence: This conformational change locks the enzyme's active site, preventing the chemical step of DNA polymerization.
- Resistance Profile: The flexibility of the C8-linked "wing" allows these molecules to wiggle and maintain binding even when mutations (like K103N) alter the pocket's shape, a property known as "torsional flexibility."

Synthetic Methodologies

The following protocols describe the conversion of the **8-bromo-6-methoxyquinazoline** core into a bioactive NNRTI. These procedures are adapted from high-impact patent literature (e.g., WO2016105564A1) and optimized for reproducibility.

Phase 1: Core Activation (Chlorination)

Objective: Convert the inert dione intermediate into the reactive 4-chloro species.

- Reagents: **8-bromo-6-methoxyquinazoline-2,4(1H,3H)-dione**, Phosphorus Oxychloride (POCl_3),
N,N-Diethylaniline.
- Protocol:
 - Suspend **8-bromo-6-methoxyquinazoline-2,4-dione** (10.0 g, 36.9 mmol) in N,N-Diethylaniline (50 mL).
 - Add POCl_3 (10 mL) and N,N-diethylaniline (5 mL) dropwise as a catalyst.
 - Critical Step: Heat to reflux (110°C) for 4–6 hours. Monitor by LCMS for the disappearance of the starting material (m/z 271/273) and formation of the dichloro or monochloro intermediate.
 - Cool the mixture and slowly pour onto crushed ice/water with vigorous stirring (Exothermic!).
 - Extract with dichloromethane (DCM), dry over Na_2SO_4 , and concentrate to yield the crude chloro-quinazoline.

Phase 2: C4-Nucleophilic Displacement

Objective: Introduce the amino functionality required for H-bonding in the pocket.

- Reagents: Crude chloro-quinazoline, Ammonia (7N in methanol) or specific aniline.
- Protocol:
 - Dissolve the crude residue in THF/Isopropanol (1:1).
 - Add excess ammonia in methanol (or the specific aniline nucleophile).
 - Stir at room temperature for 12 hours. The electron-deficient C4 position is highly susceptible to
.
 - Precipitate the product by adding water, filter, and wash with cold ether.
 - Validation: NMR should show the disappearance of the C4-Cl signal and appearance of amino protons.

Phase 3: C8-Suzuki Coupling (The "Wing" Attachment)

Objective: Attach the hydrophobic aryl group to the C8 position.

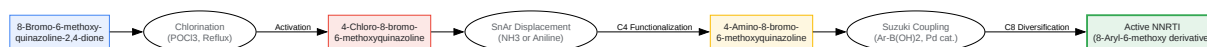
- Reagents: 8-Bromo-4-amino-6-methoxyquinazoline, Aryl-boronic acid (e.g., 3,5-dimethyl-4-cyanophenylboronic acid),
,
, Dioxane/Water.
- Protocol:
 - In a pressure vial, combine the quinazoline (1.0 eq), boronic acid (1.2 eq), and
(2.5 eq).
 - Add degassed Dioxane/Water (4:1).
 - Add
(0.05 eq) under nitrogen.

- Reaction: Heat at 90–100°C for 2–4 hours.
- Purification: Filter through Celite, concentrate, and purify via reverse-phase HPLC (Water/Acetonitrile + 0.1% Formic Acid).

Visualizations

Diagram 1: Synthetic Workflow (Graphviz)

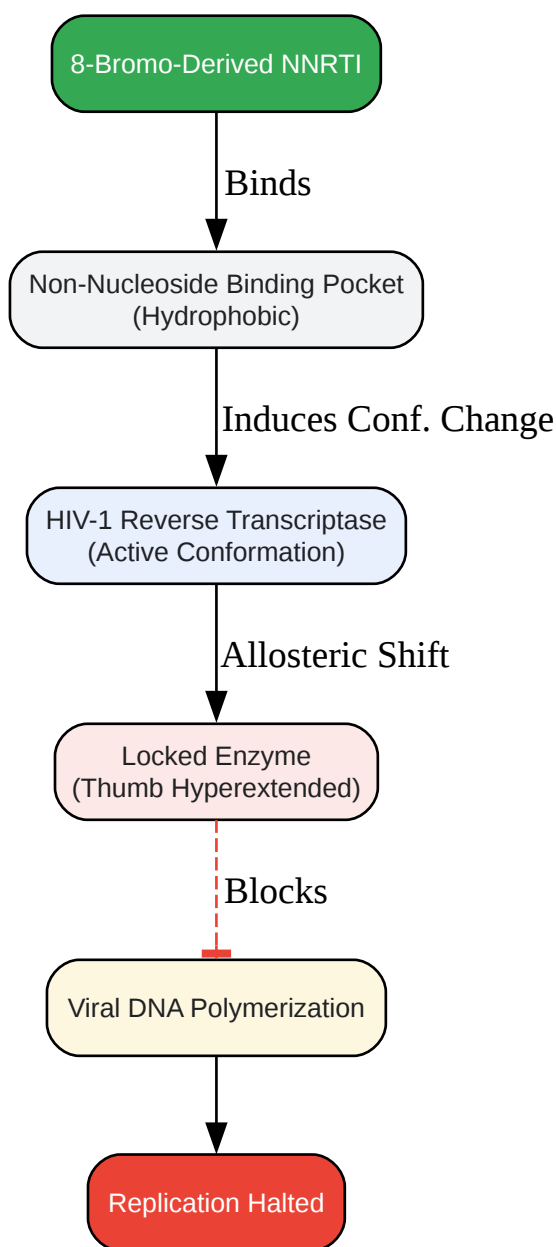
This diagram illustrates the divergent synthesis pathway from the core scaffold to the active NNRTI.



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Caption: Divergent synthesis of 8-substituted quinazoline NNRTIs from the 8-bromo-6-methoxy core.

Diagram 2: Mechanism of Action (Allosteric Inhibition)



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Caption: Allosteric locking of HIV-1 RT by quinazoline inhibitors preventing viral DNA synthesis.

Experimental Validation: Antiviral Assays

To validate the efficacy of the synthesized derivatives, the following self-validating protocols should be employed.

HIV-1 Reverse Transcriptase Inhibition Assay (Biochemical)

This cell-free assay confirms that the molecule targets the enzyme directly.

- System: EnzChek™ Reverse Transcriptase Assay (or similar picoGreen-based kit).
- Control: Nevirapine (Positive Control), DMSO (Negative Control).
- Procedure:
 - Incubate recombinant HIV-1 RT with the test compound (0.1 nM – 10 µM) for 10 minutes.
 - Add the poly(A)-oligo(dT) template and dTTP substrate.
 - Measure DNA synthesis via fluorescence (PicoGreen intercalation into dsDNA-RNA hybrid).
 - Data Output: Calculate

using a non-linear regression model.

MT-4 Cell-Based Antiviral Assay

This assay measures the compound's ability to protect cells from HIV-induced cytopathogenicity.

- Cells: MT-4 (Human T-cell leukemia virus-transformed cell line).
- Virus: HIV-1 strain IIIB (Wild Type) and resistant strains (e.g., K103N).
- Readout: MTT or XTT colorimetric assay.
- Metrics:
 - : Concentration inhibiting 50% of viral replication.[1]
 - : Concentration causing 50% cytotoxicity to host cells.

- Selectivity Index (SI):

[2] A viable drug candidate typically requires $SI > 100$.

Data Summary: Expected Potency Ranges

Compound Class	R-Group (C8)	(RT Enzyme)	(IIIB Virus)	Activity vs K103N
Parent Core	Bromine (Br)	> 10 μ M	Inactive	Inactive
Derivative A	Phenyl	50–200 nM	0.1–0.5 μ M	Moderate
Derivative B	3,5-Dimethyl-4-cyanophenyl	< 10 nM	< 10 nM	High

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